

An In-depth Technical Guide to N-(4-TrifluoromethylNicotinoyl)glycine (TFNG)

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Compound of Interest

Compound Name:	<i>N</i> -(4-TrifluoromethylNicotinoyl)glycine
Cat. No.:	B586776

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

N-(4-TrifluoromethylNicotinoyl)glycine, commonly known as TFNG, is primarily recognized as a principal metabolite of the insecticide Flonicamid. First identified in the context of Flonicamid's metabolic fate, TFNG has since been a subject of study in environmental science, toxicology, and biochemistry. This technical guide provides a comprehensive overview of the discovery, history, chemical properties, synthesis, and known biological interactions of TFNG. It is intended to serve as a foundational resource for professionals in research and drug development, offering detailed experimental protocols, quantitative data, and visualizations of relevant biological pathways.

Discovery and History

The discovery of **N-(4-TrifluoromethylNicotinoyl)glycine** is intrinsically linked to the development and metabolic profiling of the insecticide Flonicamid, which was discovered by Ishihara Sangyo Kaisha, Ltd. in 1992.^[1] TFNG was first identified as a major metabolite of Flonicamid in plants and a minor metabolite in rats during routine toxicological and environmental fate studies of the parent insecticide.^[2] Its presence has been detected in a variety of harvested crops, including cabbage, bell peppers, cucumbers, and oranges, as well as in water sources, following the application of Flonicamid.^[2] While not the focus of

independent drug development, its consistent appearance as a metabolic byproduct has necessitated a thorough understanding of its own toxicological and biological profile.

Chemical and Physical Properties

N-(4-TrifluoromethylNicotinoyl)glycine is a derivative of nicotinic acid, characterized by a trifluoromethyl group at the 4-position and a glycine moiety attached via an amide linkage.

Property	Value
IUPAC Name	2-[[4-(trifluoromethyl)pyridine-3-carbonyl]amino]acetic acid
CAS Number	207502-65-6
Molecular Formula	C ₉ H ₇ F ₃ N ₂ O ₃
Molecular Weight	248.16 g/mol
Appearance	Solid powder, light beige
Solubility	Soluble in organic solvents such as acetone, ethyl acetate, and methanol.

Data sourced from PubChem CID 46835486 and other chemical supplier information.[\[3\]](#)

Synthesis and Experimental Protocols

While TFNG is primarily formed through biological transformation of Flonicamid, this section details both the biological pathway and a general protocol for its chemical analysis.

Biological Formation Pathway

TFNG is a key intermediate in the biodegradation pathway of Flonicamid, particularly by soil microorganisms such as *Pseudaminobacter salicylatoxidans*. The pathway involves a two-step enzymatic process.[\[2\]](#)



[Click to download full resolution via product page](#)**Fig. 1:** Metabolic pathway of Flonicamid to TFNG.**Experimental Protocol: Microbial Degradation of Flonicamid**

This protocol is adapted from studies on the biodegradation of Flonicamid by *Pseudaminobacter salicylatoxidans*.^[2]

- Culture Preparation: Cultivate *P. salicylatoxidans* in a suitable nutrient broth until it reaches the logarithmic growth phase.
- Cell Harvesting and Preparation: Centrifuge the culture to harvest the bacterial cells. Wash the cells with a phosphate buffer (pH 7.0) to remove residual media. Resuspend the cells in the same buffer to a desired optical density.
- Degradation Assay: Add a known concentration of Flonicamid to the resting cell suspension. Incubate the mixture under controlled conditions (e.g., 30°C with shaking).
- Sampling and Analysis: At various time intervals, withdraw aliquots of the suspension. Centrifuge to remove the cells and analyze the supernatant for the presence of Flonicamid, TFNG-AM, and TFNG.
- Analytical Method: Use High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) for the separation and identification of the compounds. A C18 column is typically used with a mobile phase gradient of acetonitrile and water. Mass spectrometry in both positive and negative ion modes can be used for confirmation of the metabolites.^[2]

Analytical Methods

The quantification of TFNG in various matrices is crucial for metabolic and toxicological studies.

Experimental Protocol: HPLC-MS/MS Analysis of TFNG in Oranges

This protocol is based on methods used for the analysis of Flonicamid and its metabolites in citrus fruits.^[4]

- Sample Preparation: Homogenize orange samples and extract with an acetonitrile:water mixture.
- Clean-up: Partition the extract with ethyl acetate after adjusting the pH. Dry the ethyl acetate extract and reconstitute it in an appropriate solvent for LC-MS/MS analysis. For orange oil, dissolve in hexane and partition with an acetonitrile:water mixture.
- LC-MS/MS Analysis:
 - Chromatography: Use a C18 reverse-phase column.
 - Mobile Phase: A gradient of water and acetonitrile, both with a small percentage of a modifier like formic acid.
 - Mass Spectrometry: Employ a triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.
 - Quantification: Use a matrix-matched calibration curve with a certified reference standard of TFNG. The limit of quantification (LOQ) for TFNG in oranges is typically around 0.01 mg/kg.

Toxicology and Biological Activity

The toxicological profile of TFNG has been evaluated as part of the safety assessment of Flonicamid.

Acute and Sub-chronic Toxicity

Studies submitted to the Joint FAO/WHO Meeting on Pesticide Residues (JMPR) have provided key toxicological data for TFNG.[\[2\]](#)

Study Type	Species	Route	Results
Acute Oral Toxicity	Rat	Oral	LD ₅₀ > 2000 mg/kg bw
Genotoxicity (Ames Test)	-	In vitro	Not genotoxic
90-Day Dietary Study	Rat (Male)	Oral	NOAEL: 3.56 mg/kg bw/day
90-Day Dietary Study	Rat (Female)	Oral	NOAEL: 16.5 mg/kg bw/day

NOAEL: No-Observed-Adverse-Effect Level.[\[2\]](#)

Signaling Pathways and Mechanism of Action

Currently, there is a lack of specific research on the direct interaction of TFNG with cellular signaling pathways. Its biological relevance is primarily understood in the context of being a metabolite of Flonicamid. The parent compound, Flonicamid, acts as a feeding inhibitor in insects, but the specific molecular targets and the direct effects of its metabolites, including TFNG, on mammalian systems are not well-elucidated beyond general toxicity.[\[1\]](#) Further research is required to determine if TFNG has any specific biological activity or if it modulates any signaling pathways independently.

Conclusion

N-(4-TrifluoromethylNicotinoyl)glycine is a significant metabolite of the insecticide Flonicamid. Its discovery and history are closely tied to the metabolic studies of its parent compound. While its toxicological profile indicates low acute toxicity, a comprehensive understanding of its potential for more subtle biological effects is still lacking. The provided experimental protocols for its analysis are crucial for monitoring its presence in environmental and food samples. Future research should focus on elucidating any specific molecular targets or signaling pathways modulated by TFNG to fully characterize its biological significance. This technical guide serves as a foundational document for researchers and professionals, summarizing the current knowledge and highlighting areas for future investigation.

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